

Vescalin: A Technical Guide to Natural Sources, Extraction, and Purification

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Compound of Interest

Compound Name: Vescalin

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Introduction

Vescalin is a C-glucosidic ellagitannin, a class of hydrolyzable tannins characterized by a C-C bond between the glucose core and a galloyl-derived unit.^[1] First isolated from species of the Fagaceae family, such as *Quercus* (oak) and *Castanea* (chestnut), **vescalin** and its diastereomer, castalin, are significant components of the heartwood of these trees.^{[1][2]} This technical guide provides an in-depth overview of the natural sources of **vescalin**, quantitative data on its prevalence, and detailed methodologies for its extraction and purification, tailored for researchers and professionals in drug development and natural product chemistry.

Natural Sources of Vescalin

Vescalin is predominantly found in the woody tissues of plants belonging to the Fagaceae family. Its presence is a key factor in the chemical properties of the wood and influences the characteristics of products aged in contact with it, such as wine and spirits.^{[1][2]}

1.1. Primary Botanical Sources

The principal natural reservoirs of **vescalin** are the heartwoods of oak and chestnut trees.^[1]

- **Quercus (Oak) Species:** Pedunculate oak (*Quercus robur*) and sessile oak (*Quercus petraea*) are well-documented sources.[3] These species are highly valued in the cooperage industry for aging wine and spirits, where **vescalin** and other ellagitannins are extracted into the beverage, contributing to its color, taste, and astringency.[2][4]
- **Castanea (Chestnut) Species:** Sweet chestnut (*Castanea sativa*) and Japanese chestnut (*Castanea crenata*) are also rich sources of **vescalin**. [2][5] Chestnut heartwood can contain significantly higher concentrations of related ellagitannins compared to oak. [1][2]

1.2. **Vescalin** in Aged Beverages

During the aging process in oak or chestnut barrels, **vescalin**, along with its more abundant precursor vescalagin, is extracted into wines and spirits.[1][4] In this environment, it undergoes various chemical transformations, contributing to the final organoleptic profile of the beverage. [2][6] The concentration of these compounds depends on factors such as the wood species, the toasting level of the barrel, and the duration of aging.[4]

1.3. Quantitative Data

The concentration of **vescalin** and related ellagitannins varies significantly between species and even between individual trees of the same species.[3] The following table summarizes reported concentrations from various studies.

Natural Source	Compound(s)	Concentration (mg/g of dry wood)	Reference
Quercus robur & Quercus petraea	Vescalin	0.11 - 1.48	[3]
Quercus spp. (Oak) Heartwood	Vescalagin	up to 10 - 15	[1]
Castanea spp. (Chestnut) Heartwood	Vescalagin	up to 40	[1]
Castanea sativa Heartwood	Castalagin/Vescalagin	up to 63	[2]
Quercus spp. (for cooperage)	Total Individual Ellagitannins	10.37 - 18.77	[4]
Quercus humboldtii	Total Ellagitannins	1.61	[7]
Chestnut Wood	Castalagin/Vescalagin	75-100% of total ellagitannins	[7]

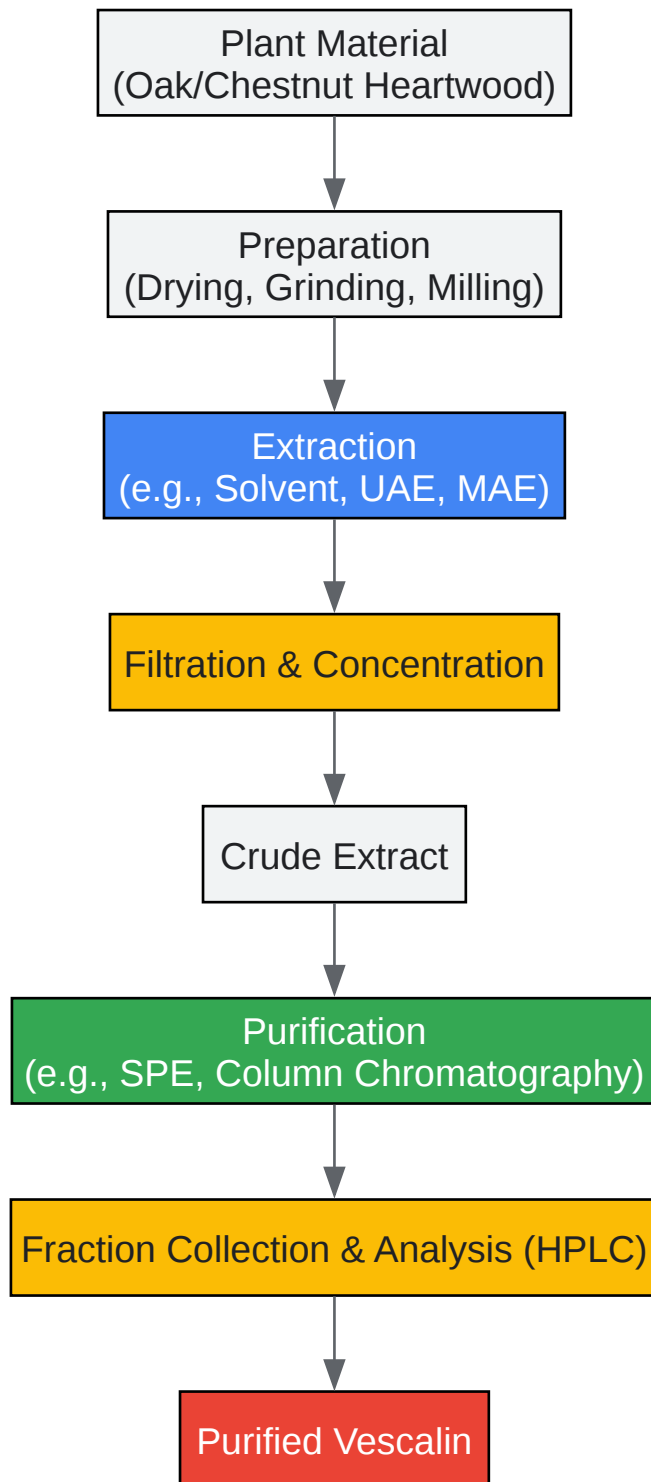
Extraction of Vescalin

The extraction of **vescalin** from its natural sources involves separating the compound from the complex matrix of plant lignocellulose. This typically employs solvent-based methods, with modern techniques aiming to improve efficiency and yield.[\[8\]](#)

2.1. General Extraction Workflow

The overall process for obtaining purified **vescalin** involves several key stages, from material preparation to final isolation. The logical flow is depicted in the diagram below.

General Workflow for Vescalin Extraction and Purification



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Caption: General workflow for **vescalin** extraction and purification.

2.2. Experimental Protocol: Solvent Extraction

This protocol describes a generalized method for the extraction of **vescalin** from oak or chestnut heartwood powder, based on common solvent extraction techniques for polyphenols. [\[8\]](#)[\[9\]](#)[\[10\]](#)

1. Material Preparation:

- Obtain heartwood from a suitable *Quercus* or *Castanea* species.
- Air-dry the wood to a constant weight to remove moisture.
- Grind the dried wood into a fine powder (e.g., 40-60 mesh) to increase the surface area for extraction.

2. Extraction:

- Weigh 100 g of the wood powder and place it into a flask.
- Add 1 L of an aqueous organic solvent mixture. A common choice is 70-80% acetone or ethanol in water, which is effective for extracting hydrolyzable tannins.
- Macerate the mixture at room temperature for 24-48 hours with continuous agitation using a magnetic stirrer or orbital shaker.[\[9\]](#)
- Alternatively, for higher efficiency, perform Soxhlet extraction for 6-8 hours or utilize modern techniques like Ultrasound-Assisted Extraction (UAE) or Microwave-Assisted Extraction (MAE) to reduce extraction time and solvent consumption.[\[8\]](#)[\[9\]](#)

3. Filtration and Concentration:

- Filter the resulting slurry through Whatman No. 1 filter paper to separate the solid residue from the liquid extract.
- Wash the residue with a small volume of the extraction solvent to ensure complete recovery.
- Combine the filtrates and concentrate the extract under reduced pressure using a rotary evaporator at a temperature below 40°C to prevent thermal degradation of the tannins.

- The goal is to remove the organic solvent, leaving a concentrated aqueous solution.

4. Liquid-Liquid Partitioning:

- To remove lipids and other non-polar compounds, perform a liquid-liquid extraction of the aqueous concentrate with a non-polar solvent like n-hexane. Discard the hexane layer.
- Subsequently, perform a liquid-liquid extraction with a solvent of intermediate polarity, such as ethyl acetate, to selectively extract the phenolic compounds, including **vescalin**.
- Collect the ethyl acetate phase and evaporate it to dryness to yield the crude phenolic extract.

Purification of Vescalin

The crude extract contains a mixture of ellagitannins and other phenolic compounds. Further purification is necessary to isolate **vescalin**. High-performance liquid chromatography (HPLC) and solid-phase extraction (SPE) are standard methods for this purpose.[\[11\]](#)[\[12\]](#)[\[13\]](#)

3.1. Experimental Protocol: Purification by Chromatography

This protocol outlines a general approach for purifying **vescalin** from the crude extract.

1. Solid-Phase Extraction (SPE) Cleanup:

- Dissolve the crude phenolic extract in a minimal amount of a suitable solvent (e.g., methanol/water).
- Condition an SPE cartridge (e.g., C18 or Sephadex LH-20) according to the manufacturer's instructions. Sephadex LH-20 is particularly effective for separating phenolic compounds.
- Load the dissolved extract onto the cartridge.
- Wash the cartridge with a non-polar solvent (e.g., water or a low-percentage methanol-water solution) to remove highly polar impurities.[\[11\]](#)
- Elute the desired tannin fraction using a solvent with higher polarity, such as a higher-percentage methanol or ethanol solution. Collect the fractions.

2. Preparative High-Performance Liquid Chromatography (HPLC):

- Analyze the collected fractions by analytical HPLC to identify those rich in **vescalin**.
- Pool the **vescalin**-rich fractions and concentrate them.
- Perform preparative HPLC on the pooled sample. A typical system would involve:
 - Column: A reversed-phase C18 column.
 - Mobile Phase: A gradient of acidified water (A) and acetonitrile or methanol (B). For example, a linear gradient from 5% to 30% B over 40 minutes.
 - Detection: UV detection at approximately 280 nm.
- Collect the fraction corresponding to the retention time of **vescalin**.
- Confirm the purity of the isolated fraction using analytical HPLC and mass spectrometry.[\[12\]](#)

3. Lyophilization:

- Evaporate the solvent from the purified fraction under vacuum.
- Freeze-dry the remaining aqueous solution to obtain purified **vescalin** as a stable powder.
[\[11\]](#)

Biological Activities and Potential Applications

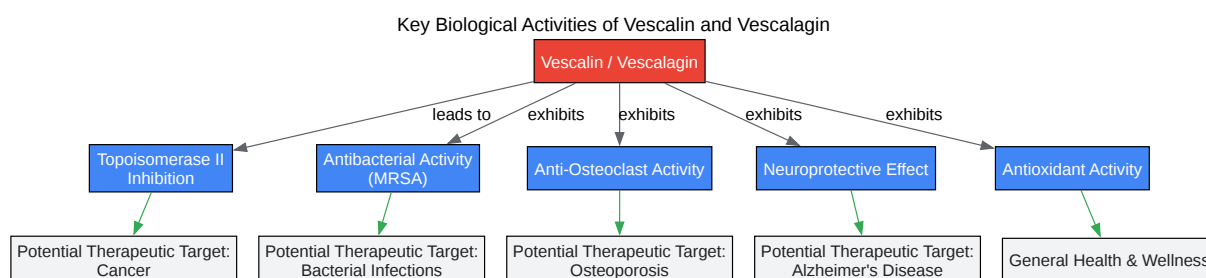
Vescalin and its closely related precursor, vescalagin, exhibit a range of significant biological activities, making them compounds of interest for drug development.

- **Antibacterial Activity:** Vescalagin and castalagin have demonstrated bactericidal effects, particularly against methicillin-resistant *Staphylococcus aureus* (MRSA). The proposed mechanism involves the disruption of the bacterial cell wall by modulating the assembly of peptidoglycans.[\[14\]](#)[\[15\]](#)
- **Topoisomerase II Inhibition:** Chemical hydrolysis of vescalagin and castalagin can yield **vescalin**, which is a potent inhibitor of topoisomerase II, an enzyme crucial for DNA

replication in cancer cells.[2]

- Anti-osteoclast and Anti-actin Activity: Vescalagin can inhibit the bone-resorbing activity of osteoclasts, suggesting potential applications in treating osteoporosis.[16]
- Neuroprotective Effects: Vescalagin has been shown to reduce the toxicity of amyloid- β 42 oligomers, which are implicated in Alzheimer's disease.[1]
- Antioxidant Properties: As polyphenolic compounds, ellagitannins like **vescalin** are potent antioxidants, capable of scavenging free radicals. This activity is relevant to their potential use in cosmetic and pharmaceutical formulations.[6]

The diagram below summarizes these key biological effects.



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Caption: Key biological activities of **vescalin** and vescalagin.

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References

- 1. Total Synthesis of (–)-Vescalagin, the Iconic Member of the C-Glucosidic Ellagitannin Family - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Castalagin - Wikipedia [en.wikipedia.org]
- 3. Ellagitannin Content of Oak Wood as a Function of Species and of Sampling Position in the Tree | American Journal of Enology and Viticulture [ajevonline.org]
- 4. IVES Technical Reviews, vine and wine [ives-technicalreviews.eu]
- 5. Vescalin | C₂₇H₂₀O₁₈ | CID 15698968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Buy Vescalagin | 36001-47-5 | >98% [smolecule.com]
- 7. mdpi.com [mdpi.com]
- 8. Extraction of High-Value Chemicals from Plants for Technical and Medical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. mdpi.com [mdpi.com]
- 10. Extraction Techniques and Analytical Methods for Characterization of Active Compounds in Origanum Species | MDPI [mdpi.com]
- 11. biolmolchem.com [biolmolchem.com]
- 12. Preparative isolation and purification of alkannin/shikonin derivatives from natural products by high-speed counter-current chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Vescalagin and Castalagin Present Bactericidal Activity toward Methicillin-Resistant Bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
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